

Spectroscopic Data Guide: N-Boc-3-ethyl-4-piperidone[1]

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Compound of Interest

Compound Name: *tert-Butyl 3-ethyl-4-oxopiperidine-1-carboxylate*
CAS No.: 117565-57-8
Cat. No.: B037536

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Compound Identity & Structural Context[3][4][5][6][7][8][9][10][11]

- IUPAC Name: *tert-butyl 3-ethyl-4-oxopiperidine-1-carboxylate*[1][4]
- CAS Number: 117565-57-8[1][4][5][6]
- Molecular Formula:
[2][3]
- Molecular Weight: 227.30 g/mol [1][3]
- SMILES: CCC1CN(CCC1=O)C(=O)OC(C)(C)C

Structural Significance

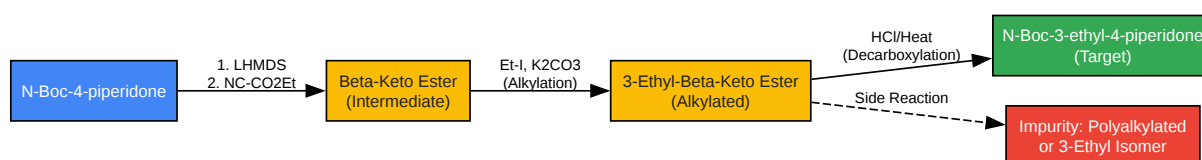
Unlike the symmetric N-Boc-4-piperidone, the 3-ethyl derivative introduces a chiral center at the C3 position.[1][3] This breaks the symmetry of the piperidine ring, resulting in complex splitting patterns in NMR spectroscopy (diastereotopic protons at C2 and C6) that are diagnostic for successful alkylation.[2][3]

Synthesis & Impurity Profiling

To interpret spectra accurately, one must understand the synthesis origin.[1][2][3] The most common route involves the alkylation of N-Boc-4-piperidone via a

-keto ester intermediate to prevent polyalkylation.[1]

Synthesis Workflow (DOT Visualization)



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Figure 1: Synthetic pathway highlighting the origin of the 3-ethyl substituent via decarboxylation.

Spectroscopic Characterization

A. Nuclear Magnetic Resonance (NMR)

The presence of the ethyl group at C3 renders the C2 and C6 methylene protons chemically non-equivalent (diastereotopic).[1][2][3]

H NMR (400 MHz, CDCl₃)

)

Shift (ppm)	Multiplicity	Integration	Assignment	Diagnostic Notes
1.49	Singlet (s)	9H	Boc -Butyl	Strong intensity reference peak. [2]
0.96	Triplet (t)	3H	Ethyl -C	Hz.[2] Key differentiator from methyl analogs.
1.50 – 1.85	Multiplet (m)	2H	Ethyl -C -	Overlaps with ring protons; requires COSY for resolution.[2]
2.35 – 2.45	Multiplet (m)	1H	C3-H (Methine)	The chiral center proton; to carbonyl.[2]
2.45 – 2.60	Multiplet (m)	2H	C5-H	to carbonyl.[1][2]
3.50 – 4.20	Broad (m)	4H	C2-H & C6-H	Broad due to Boc rotamers and ring flipping.[2]

Critical Validation Check:

- The Ethyl Triplet: You must observe a triplet at ~0.96 ppm.[1][2] If this is a doublet, you have the 3-methyl derivative.[1][3] If absent, you have the unsubstituted starting material.[1][2][3]
- Rotamers: The Boc group often causes peak broadening or doubling in the C2/C6 region at room temperature.[1] Heating the sample to 50°C in DMSO-
can sharpen these peaks.[1][2][3]

C NMR (100 MHz, CDCl₃)

Shift (ppm)	Assignment	Notes
209.5	C=O (Ketone)	Distinct from carbamate carbonyl.
154.8	C=O[2] (Boc)	Characteristic carbamate signal.[1][2]
80.5	C-O (-Butyl)	Quaternary carbon.[1][2]
52.0 – 48.0	C2, C6	Ring carbons adjacent to Nitrogen.[3]
48.5	C3	Chiral methine carbon (to ketone).[2]
41.2	C5	Methylene carbon (to ketone).[2][3]
28.4	Boc -(CH)	Intense signal.[1][2]
21.5	Ethyl -CH -	Methylene of the ethyl chain. [1]
11.8	Ethyl -CH	Methyl of the ethyl chain.[1]

B. Infrared Spectroscopy (FT-IR)

The spectrum is dominated by two distinct carbonyl stretches.[1][2][3]

- 1715 – 1720 cm

:Ketone C=O stretch. (Usually sharper and higher frequency).[1][2][3]

- 1685 – 1695 cm

:Carbamate (Boc) C=O stretch. (Broader, intense).

- 2975 – 2930 cm

: C-H stretches (Aliphatic).

C. Mass Spectrometry (MS)[2][6]

- Ionization Mode: ESI (+) or APCI (+)
- Molecular Ion:
 - Calc.[1][2][3][7][8] MW: 227.30[1]
 - : 228.2 (Often weak due to Boc fragmentation).[2][3]
 - : 250.2 (Dominant in ESI).[2][3]
 - : 128.1 (Loss of Boc group, common in acidic mobile phases).[2][3]
 - : 172.1 (Isobutene loss).[1][2][3]

Quality Control & Self-Validating Protocol

To ensure the material is suitable for downstream synthesis (e.g., reductive amination for fentanyl analogs), follow this purity check protocol.

Protocol: Rapid Purity Validation

- Sample Prep: Dissolve 5 mg in 0.6 mL CDCl₃
- .
- Acquisition: Run a standard 16-scan

H NMR.[1][2][3]

- Integration Check:
 - Set the Boc singlet (1.49 ppm) to integral 9.00.
 - Integrate the Ethyl triplet (0.96 ppm).
 - Pass Criteria: The ethyl triplet integral must be 3.0 ± 0.2 .
 - Fail Criteria: If integral is < 2.5 , significant unalkylated material (N-Boc-4-piperidone) is present.[1][2][3]
- Isomer Check: Inspect the 0.8–1.2 ppm region.[1][2] A doublet indicates contamination with the 3-methyl isomer (reagent impurity).[1][2][3]

References

- Compound Identification & CAS
 - PubChem Compound Summary for CID 22278903 (**tert-Butyl 3-ethyl-4-oxopiperidine-1-carboxylate**).[1][2] National Center for Biotechnology Information.[1][2][3]
 - [Link][2][3]
- Synthetic Pathway & Precursors
 - Hammarström, L. G. J., et al.[1][3][8] "A Convenient Preparation of an Orthogonally Protected... 1-tert-Butyloxycarbonyl-4-((9-fluorenylmethyloxycarbonyl)amino)-piperidine-4-carboxylic Acid." [1][2] Organic Syntheses, 2005, 81, 213.[3] (Describes the Dieckmann cyclization/decarboxylation strategy for piperidones).
 - [Link][2][3]
- Commercial Reference Standards
 - Ambeed.[1][2][3][4] "**tert-Butyl 3-ethyl-4-oxopiperidine-1-carboxylate** - CAS 117565-57-8." [1][2][4][5] (Confirming chemical availability and CAS assignment).

- Analogous Characterization Data
 - Cayman Chemical.[1][2][3][9] "N-Boc-4-piperidone Product Information." (Baseline data for the unsubstituted scaffold).

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- 3. CN102731369A - Synthesis method for N-substituted-4-piperidone - Google Patents [patents.google.com]
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